

# Technical Guide: Physical Properties of 4-Chloro-2,6-dimethyl-3-nitropyridine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Chloro-2,6-dimethyl-3-nitropyridine

Cat. No.: B103006

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**4-Chloro-2,6-dimethyl-3-nitropyridine** is a halogenated and nitrated pyridine derivative. Its chemical structure, featuring a pyridine ring substituted with chloro, nitro, and methyl groups, makes it a versatile intermediate in organic synthesis. This compound serves as a critical building block in the development of various agrochemicals and pharmaceuticals.<sup>[1]</sup> Its utility stems from the reactivity of the chloro and nitro groups, which can be targeted for various chemical transformations to build more complex molecular architectures. This guide provides an in-depth overview of the core physical and chemical properties of **4-Chloro-2,6-dimethyl-3-nitropyridine**, along with relevant experimental methodologies.

## Core Physical and Chemical Properties

The key physical and chemical identifiers for **4-Chloro-2,6-dimethyl-3-nitropyridine** are summarized in the table below. This data is essential for its proper handling, storage, and application in experimental settings.

Property	Value	Citation(s)
CAS Number	15513-48-1	[1][2]
Molecular Formula	C <sub>7</sub> H <sub>7</sub> ClN <sub>2</sub> O <sub>2</sub>	[1][2]
Molecular Weight	186.60 g/mol	[1]
Appearance	White to light yellow powder/crystal	[1][3]
Melting Point	70-75 °C	[1][3][4]
Boiling Point	270.3 ± 35.0 °C (Predicted)	[5]
Purity	≥ 98% (by GC)	[1][3]
Synonyms	4-Chloro-3-nitro-2,6-lutidine	[1][3]
Storage Conditions	Store at 2 - 8 °C	[1]

## Experimental Protocols

The determination of a compound's physical properties is fundamental to its characterization. Below is a detailed, generalized protocol for determining the melting point of a crystalline solid like **4-Chloro-2,6-dimethyl-3-nitropyridine** using a modern digital melting point apparatus.

### Melting Point Determination Protocol

The melting point is a critical indicator of a compound's purity. A sharp melting range (typically 0.5-1.0°C) is characteristic of a pure crystalline compound, while impurities tend to depress and broaden the melting range.

Objective: To determine the melting point range of a solid crystalline sample.

Materials:

- **4-Chloro-2,6-dimethyl-3-nitropyridine** sample
- Capillary tubes (sealed at one end)

- Digital melting point apparatus (e.g., DigiMelt or similar)
- Spatula
- Mortar and pestle (optional, if sample is not a fine powder)

Procedure:

- Sample Preparation:
  - Ensure the sample is completely dry.[\[6\]](#)
  - If the sample consists of large crystals, gently grind it into a fine powder using a mortar and pestle. This ensures uniform packing and heat transfer.[\[7\]](#)
  - Tap the open end of a capillary tube into the powdered sample to collect a small amount of material.
  - Gently tap the sealed end of the capillary tube on a hard surface to pack the sample down into the bottom. The packed sample height should be approximately 1-2 mm.[\[8\]](#)
- Apparatus Setup:
  - Turn on the digital melting point apparatus and allow it to stabilize.
  - Set the starting temperature to at least 15-20°C below the expected melting point.[\[9\]](#) For an unknown, a rapid preliminary run can be performed to find an approximate range.[\[9\]](#)
  - Set a slow ramp rate, typically 1-2°C per minute, to ensure thermal equilibrium is maintained.[\[8\]](#)
- Measurement:
  - Insert the packed capillary tube into the heating block of the apparatus.[\[6\]](#)
  - Begin the heating program.
  - Observe the sample through the viewing lens.

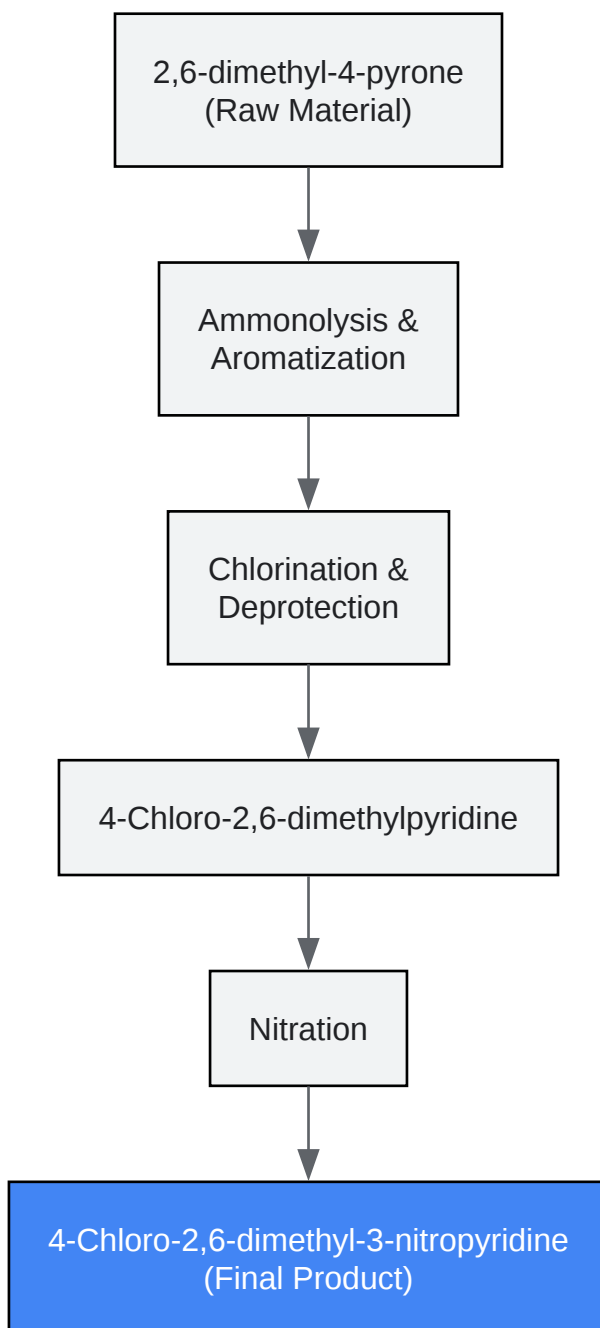
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
- Continue observing and record the temperature at which the last solid crystal melts into a liquid (the end of the melting range).<sup>[7]</sup>
- Post-Measurement:
  - Allow the apparatus to cool down.
  - Dispose of the used capillary tube in the designated glass waste container.
  - For high accuracy, repeat the determination with two more samples to ensure consistency.

## Visualizations: Synthesis and Experimental Workflow

The following diagrams, generated using Graphviz, illustrate key logical and experimental processes related to **4-Chloro-2,6-dimethyl-3-nitropyridine**.

### Synthesis Pathway

The following diagram outlines a patented method for the synthesis of **4-Chloro-2,6-dimethyl-3-nitropyridine**, showcasing the progression from the initial raw material to the final product through key chemical transformations.<sup>[10]</sup>

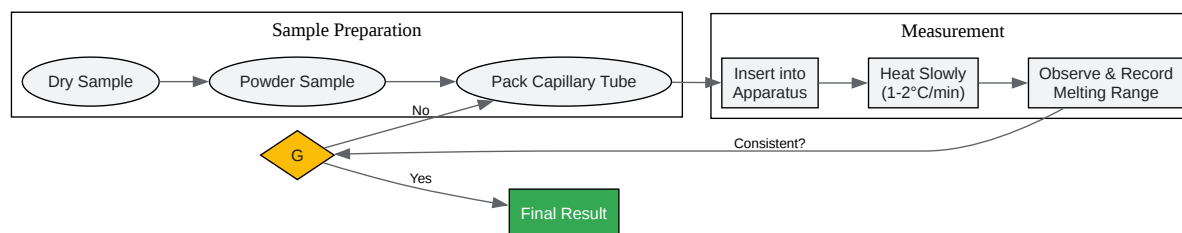


[Click to download full resolution via product page](#)

Caption: Synthesis of **4-Chloro-2,6-dimethyl-3-nitropyridine**.

## Experimental Workflow: Melting Point Determination

This workflow diagram illustrates the sequential steps involved in determining the melting point of a solid sample, as detailed in the experimental protocol.



[Click to download full resolution via product page](#)

Caption: Workflow for Melting Point Determination.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chemimpex.com [chemimpex.com]
- 2. 4-Chloro-2,6-dimethyl-3-nitropyridine | C<sub>7</sub>H<sub>7</sub>ClN<sub>2</sub>O<sub>2</sub> | CID 10702725 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 4-Chloro-2,6-dimethyl-3-nitropyridine | 15513-48-1 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 4. 15513-48-1 4-Chloro-2,6-dimethyl-3-nitropyridine 4-氯-2,6-二甲基-3-硝基吡啶 -Win-Win Chemical [win-winchemical.com]
- 5. echemi.com [echemi.com]
- 6. westlab.com [westlab.com]
- 7. scribd.com [scribd.com]
- 8. teaching.ch.ntu.edu.tw [teaching.ch.ntu.edu.tw]
- 9. jan.ucc.nau.edu [jan.ucc.nau.edu]

- 10. WIPO - Search International and National Patent Collections [[patentscope.wipo.int](https://patentscope.wipo.int)]
- To cite this document: BenchChem. [Technical Guide: Physical Properties of 4-Chloro-2,6-dimethyl-3-nitropyridine]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b103006#4-chloro-2-6-dimethyl-3-nitropyridine-physical-properties>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)